

Molecular Vulnerabilities of the NCI-H1048 SCLC Cell Line

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Compound of Interest

Compound Name: J-1048

Cat. No.: B12396714

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The NCI-H1048 cell line has been instrumental in identifying potential therapeutic targets for small cell lung cancer. Studies have revealed its sensitivity to a range of inhibitors targeting critical cellular pathways involved in cell growth, proliferation, and DNA repair.

mTOR and PI3K Signaling Pathway

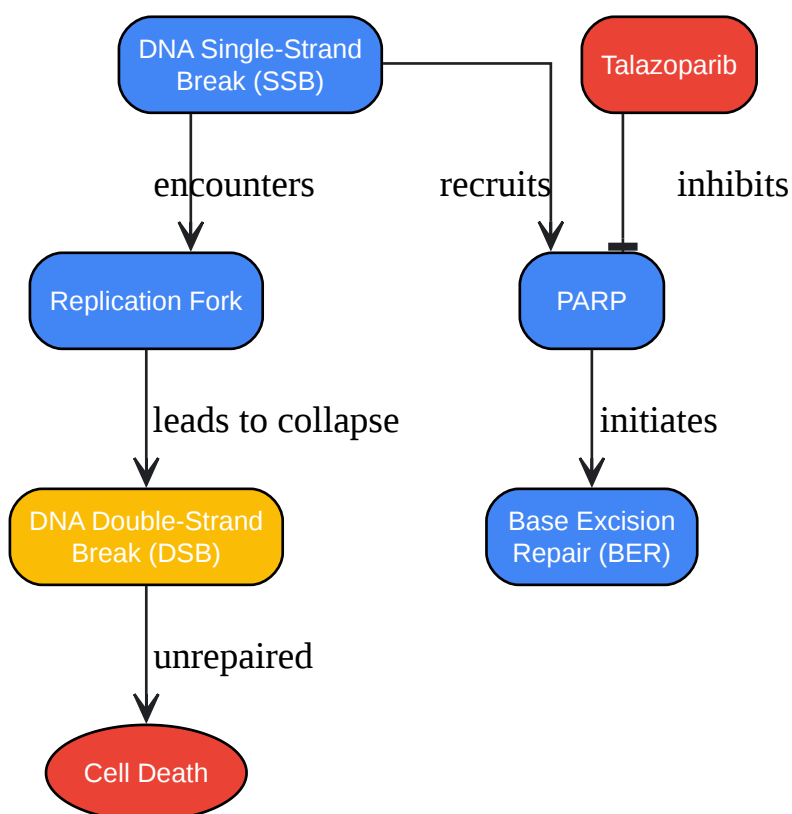
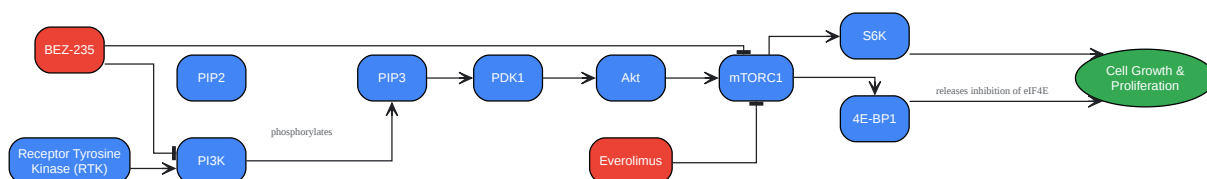
The PI3K/mTOR pathway is a central regulator of cell growth, proliferation, and survival. The NCI-H1048 cell line has demonstrated sensitivity to inhibitors of this pathway, indicating a dependency on this signaling axis.

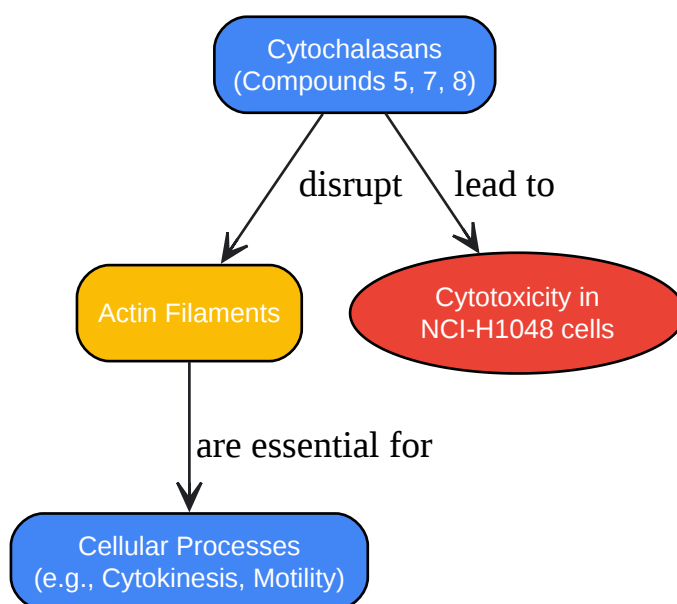
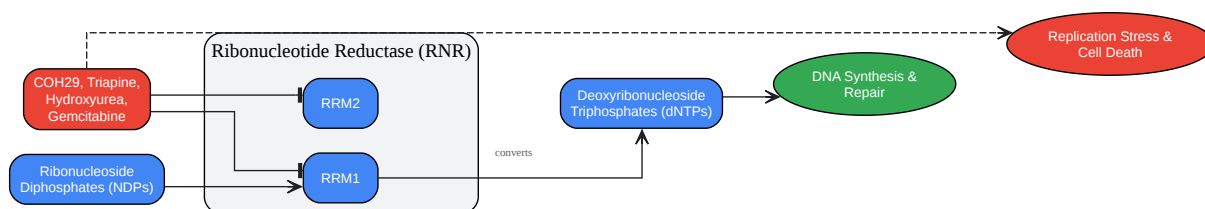
Compound	Target(s)	IC50 (µM) in H1048 Cells	Reference
BEZ-235	Dual PI3K/mTOR inhibitor	Sensitive (among top 5 sensitive lines)	[1]
Everolimus	mTORC1 inhibitor	Data available in study	[1]

Note: Specific IC50 values for everolimus in H1048 were not explicitly provided in the referenced snippet, but the cell line was part of the tested panel.

Cell Viability Assay: NCI-H1048 cells are seeded in 96-well plates and exposed to a range of concentrations of the test compound (e.g., BEZ-235, everolimus) for 96 hours. Cell viability is

then assessed using a colorimetric assay, such as the WST-8 assay with Cell Counting Kit-8. The half-maximal inhibitory concentration (IC₅₀) is calculated from the resulting dose-response curves.[2]





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References

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- 2. De novo deoxyribonucleotide biosynthesis regulates cell growth and tumor progression in small-cell lung carcinoma - PMC [pmc.ncbi.nlm.nih.gov]

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